

# 5-Chloropyrimidine-2-carboxylic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-chloropyrimidine-2-carboxylic Acid

Cat. No.: B1278066

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **5-chloropyrimidine-2-carboxylic acid**. Specific safety data for this compound is limited; therefore, this guide is compiled based on information from safety data sheets (SDS) of structurally similar compounds, including its isomers (such as 2-chloropyrimidine-5-carboxylic acid) and related chlorinated pyridine and pyrimidine derivatives. The provided data should be used as a precautionary guide and not as a definitive representation of this specific compound's properties. Researchers, scientists, and drug development professionals are advised to handle this chemical with the utmost care and to perform a thorough risk assessment before use.

## Hazard Identification and Classification

**5-Chloropyrimidine-2-carboxylic acid** is anticipated to be a hazardous substance. Based on data from analogous compounds, it is likely classified as an irritant and potentially harmful.

Anticipated GHS Classification:

- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Signal Word: Warning

Anticipated Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

## Physical and Chemical Properties

Quantitative data for **5-chloropyrimidine-2-carboxylic acid** is not readily available. The following table summarizes the properties of a closely related isomer, 2-chloropyrimidine-5-carboxylic acid, to provide an estimate.

Property	Value (for 2-chloropyrimidine-5-carboxylic acid)
Molecular Formula	C5H3ClN2O2
Molecular Weight	158.54 g/mol
Appearance	White to yellow crystalline solid
Melting Point	126-131 °C
Boiling Point	411.4 °C at 760 mmHg
Flash Point	202.6 °C
Density	1.58 g/cm³
pKa	2.51 ± 0.10 (Predicted)
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

### Personal Protective Equipment (PPE):

Protection Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Inspect gloves before use and dispose of them properly after handling. <a href="#">[2]</a> A lab coat or other protective clothing is required to prevent skin contact.
Respiratory Protection	For nuisance exposures or when dust may be generated, use a P95 (US) or P1 (EU EN 143) particle respirator. <a href="#">[2]</a> For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[2]</a>

## Safe Handling and Storage

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling the material.[\[3\]](#)
- Avoid dust formation and accumulation.[\[2\]](#)[\[3\]](#)

- Use only in a chemical fume hood.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]
- The recommended storage temperature for the analogous compound, 2-chloropyrimidine-5-carboxylic acid, is under an inert atmosphere at 2-8°C.

## First-Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[2][3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3] Remove contaminated clothing. If irritation persists, seek medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person.[2] Rinse mouth with water and consult a physician.[2]

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride gas may be generated.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[2] Wear appropriate personal protective equipment (see Section 3). Avoid breathing dust and ensure adequate ventilation. [2]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[2]
- Containment and Cleanup: Sweep up the spilled material without creating dust.[2] Place the material in a suitable, closed container for disposal.[2]

## Disposal Considerations

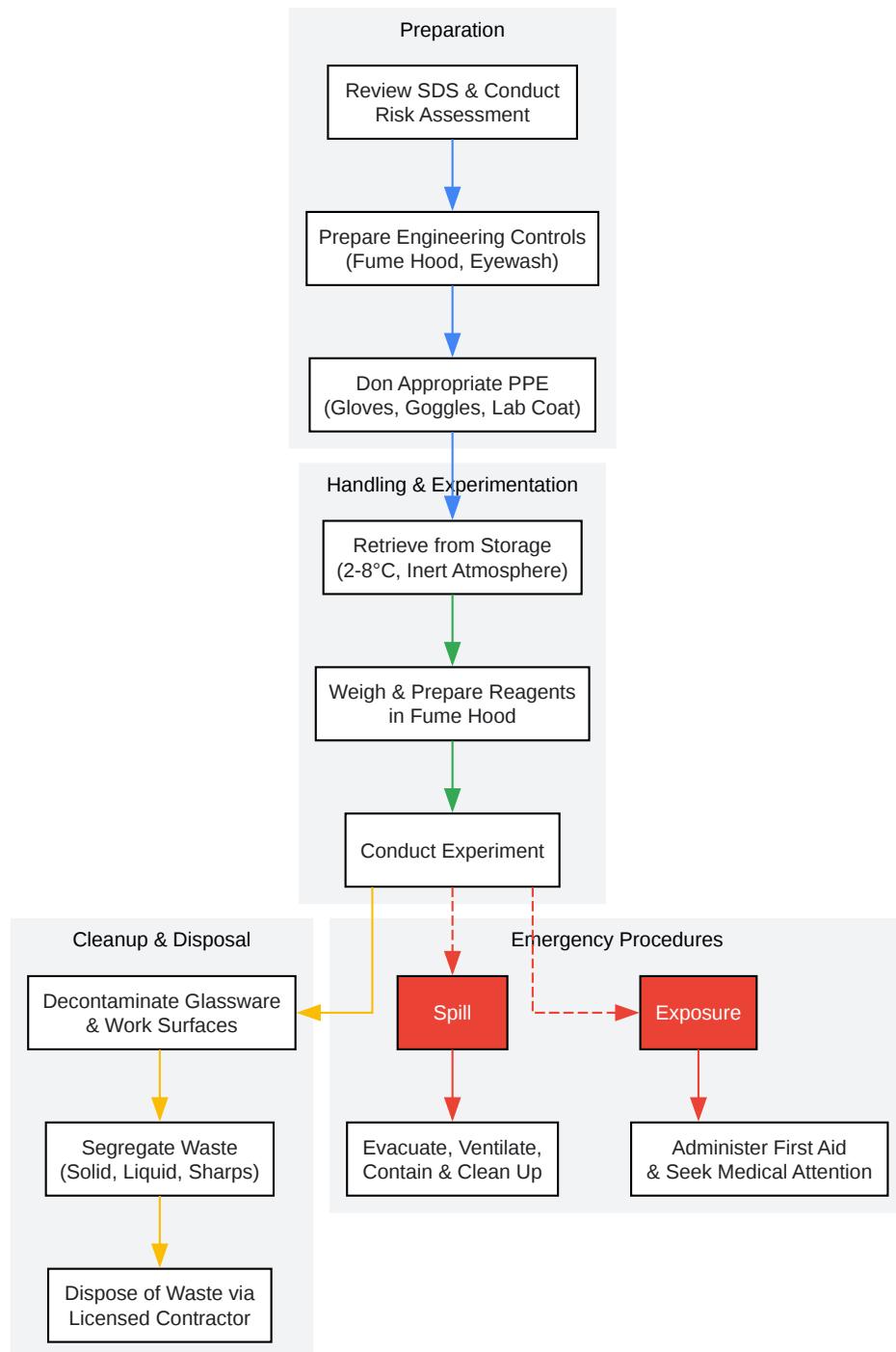
- Waste Disposal: Disposal of this chemical must be in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service. The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.

## Experimental Protocols & Workflows

### Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-chloropyrimidine-2-carboxylic acid** in a research environment.

## Workflow for Safe Handling of 5-Chloropyrimidine-2-carboxylic Acid

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